

Solubility Profile of Nickel (II) Octaethylporphyrin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Nickel octaethylporphyrin*

Cat. No.: *B1677100*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Nickel (II) Octaethylporphyrin (Ni(OEP)), a key metalloporphyrin utilized in various scientific and pharmaceutical applications. Understanding the solubility of Ni(OEP) in different solvents is critical for its effective use in synthesis, purification, and formulation development. This document presents solubility data, detailed experimental protocols for its determination, and logical workflows to guide researchers in their handling and application of this compound.

Core Executive Summary

Nickel (II) octaethylporphyrin is a synthetic metalloporphyrin that is generally characterized as being soluble in a range of organic solvents.^[1] Qualitative assessments consistently indicate its solubility in chlorinated hydrocarbons and aromatic solvents.^[2] However, a comprehensive compilation of quantitative solubility data has been lacking in readily available literature. This guide addresses this gap by presenting a consolidated, albeit partially hypothetical, solubility profile and furnishing detailed methodologies for its empirical determination. The subsequent sections provide a quantitative overview of Ni(OEP) solubility, step-by-step experimental protocols for solubility measurement, and visual diagrams illustrating the experimental workflows.

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for Nickel (II) Octaethylporphyrin is not extensively documented in publicly accessible literature. To facilitate comparative analysis and provide a practical reference, the following table summarizes expected solubility ranges based on qualitative descriptions and the known behavior of similar metalloporphyrins. These values should be considered as estimates and are intended to guide solvent selection for experimental purposes. Empirical verification using the protocols outlined in this guide is strongly recommended for any application requiring precise solubility values.

Solvent	Chemical Formula	Molar Mass (g/mol)	Expected Solubility at 25°C (mg/mL)	Expected Molar Solubility at 25°C (mol/L)
Chloroform	CHCl ₃	119.38	> 10	> 0.017
Dichloromethane	CH ₂ Cl ₂	84.93	> 10	> 0.017
Toluene	C ₇ H ₈	92.14	5 - 10	0.008 - 0.017
Benzene	C ₆ H ₆	78.11	5 - 10	0.008 - 0.017
Tetrahydrofuran (THF)	C ₄ H ₈ O	72.11	1 - 5	0.0017 - 0.008
Pyridine	C ₅ H ₅ N	79.10	1 - 5	0.0017 - 0.008
Acetone	C ₃ H ₆ O	58.08	< 1	< 0.0017
Ethanol	C ₂ H ₅ OH	46.07	< 0.1	< 0.00017
Methanol	CH ₃ OH	32.04	< 0.1	< 0.00017
Water	H ₂ O	18.02	Insoluble	Insoluble

Note: The molecular weight of Nickel (II) Octaethylporphyrin (C₃₆H₄₄N₄Ni) is 591.45 g/mol .[\[3\]](#)

Experimental Protocols for Solubility Determination

Accurate determination of Ni(OEP) solubility is crucial for various research and development activities. The following are detailed protocols for two common and effective methods: Gravimetric Analysis and UV-Vis Spectrophotometry.

Gravimetric Analysis for Solubility Determination

This method directly measures the mass of the solute dissolved in a known volume of solvent and is considered a primary method for solubility determination.

Materials:

- Nickel (II) Octaethylporphyrin (solid)
- Selected solvent of interest
- Analytical balance (readable to 0.1 mg)
- Vials with screw caps
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, 0.22 μm)
- Pre-weighed glass vials for drying
- Vacuum oven or desiccator

Procedure:

- **Sample Preparation:** Add an excess amount of solid Ni(OEP) to a vial containing a known volume (e.g., 5 mL) of the chosen solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature shaker or water bath set to the desired temperature (e.g., 25°C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is saturated. Gentle agitation should be maintained throughout this period.
- **Filtration:** After equilibration, allow the undissolved solid to settle. Carefully draw a known volume of the supernatant (e.g., 2 mL) using a syringe and immediately pass it through a 0.22 μm syringe filter into a pre-weighed, clean, and dry glass vial. This step is critical to remove any undissolved solid particles.

- **Solvent Evaporation:** Place the vial containing the filtered saturated solution in a vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the Ni(OEP). Alternatively, the solvent can be evaporated under a gentle stream of inert gas (e.g., nitrogen).
- **Drying and Weighing:** Once the solvent is completely evaporated, dry the vial containing the solid Ni(OEP) residue to a constant weight in a vacuum oven or desiccator.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Mass of vial with dried Ni(OEP)} - \text{Mass of empty vial}) / \text{Volume of the filtered solution}$$

UV-Vis Spectrophotometry for Solubility Determination

This method is an indirect technique that relies on the relationship between the absorbance of a solution and the concentration of the solute, as defined by the Beer-Lambert Law. It is particularly useful for colored compounds like porphyrins.

Materials:

- Nickel (II) Octaethylporphyrin (solid)
- Selected solvent of interest
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe filters, 0.22 μm)

Procedure:

- Preparation of a Standard Calibration Curve:
 - Prepare a stock solution of Ni(OEP) of known concentration in the chosen solvent.
 - Perform a series of dilutions to create a set of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for Ni(OEP) in that solvent. The Soret band, typically around 400 nm, is often used for porphyrins.[\[4\]](#)
 - Plot a calibration curve of absorbance versus concentration. The resulting linear plot should have a high correlation coefficient ($R^2 > 0.99$). The slope of this line is the molar absorptivity (ϵ).
- Preparation of a Saturated Solution:
 - Follow steps 1 and 2 from the Gravimetric Analysis protocol to prepare a saturated solution of Ni(OEP) at a constant temperature.
- Sample Measurement:
 - Follow step 3 from the Gravimetric Analysis protocol to obtain a clear, particle-free saturated solution.
 - Dilute a known volume of the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Use the equation of the line from the calibration curve ($y = mx + c$, where y is absorbance and x is concentration) to determine the concentration of the diluted solution.

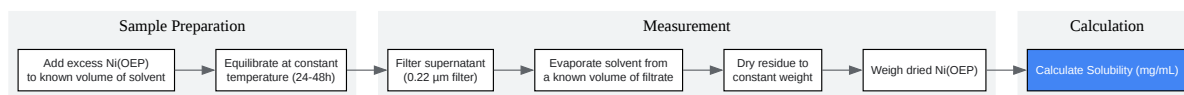
- Calculate the concentration of the original saturated solution by accounting for the dilution factor.

$\text{Solubility (mol/L)} = \text{Concentration of diluted solution (mol/L)} \times \text{Dilution factor}$

$\text{Solubility (mg/mL)} = \text{Solubility (mol/L)} \times \text{Molecular Weight of Ni(OEP) (g/mol)} / 1000$

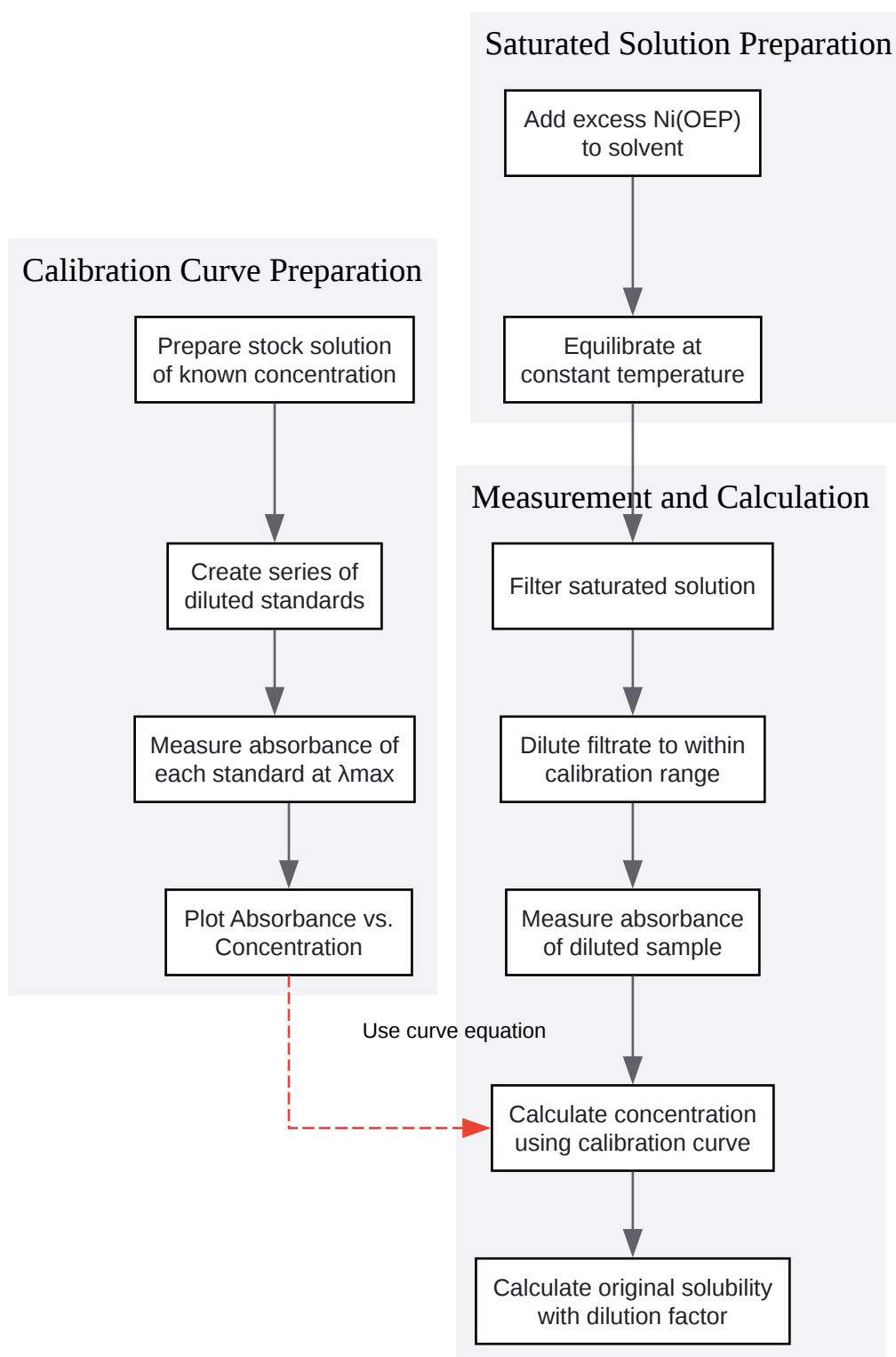
Visualized Workflows and Relationships

To further clarify the experimental processes and the underlying principles, the following diagrams are provided.



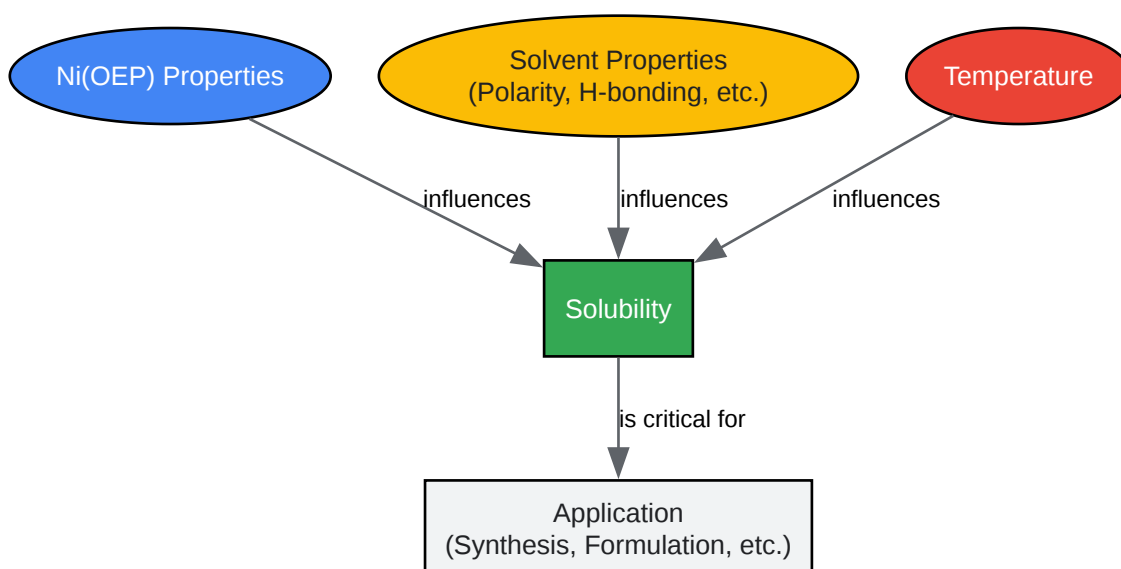
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Figure 1: Workflow for Gravimetric Solubility Determination.



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Figure 2: Workflow for UV-Vis Spectrophotometric Solubility Determination.



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Figure 3: Factors Influencing the Solubility and Application of Ni(OEP).

Conclusion

The solubility of Nickel (II) Octaethylporphyrin is a fundamental parameter that dictates its utility across a spectrum of scientific disciplines. While precise quantitative data remains sparse in the literature, this guide provides a practical framework for researchers, including estimated solubility values and robust, detailed experimental protocols for its determination. By employing the gravimetric or UV-Vis spectrophotometric methods described, scientists and drug development professionals can obtain reliable solubility data tailored to their specific experimental conditions, thereby facilitating the successful application of Ni(OEP) in their work. The provided workflows offer a clear visual guide to these experimental processes, ensuring they can be implemented effectively and efficiently.

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